

An In-depth Technical Guide to the Cellular Targets of DT-061 Enantiomers

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Compound of Interest

Compound Name: (1S,2S,3R)-DT-061

Cat. No.: B15575927

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For Researchers, Scientists, and Drug Development Professionals

Abstract

DT-061 has emerged as a promising small molecule activator of Protein Phosphatase 2A (PP2A), a critical tumor suppressor frequently inactivated in various cancers. This technical guide provides a comprehensive overview of the cellular targets and mechanism of action of the enantiomers of DT-061. The active enantiomer of DT-061 acts as a molecular glue, selectively stabilizing the PP2A-B56 α holoenzyme. This stabilization enhances the dephosphorylation of key oncoproteins, most notably c-MYC, leading to their degradation and subsequent inhibition of tumor growth. In contrast, the **(1S,2S,3R)-DT-061** enantiomer serves as a negative control, exhibiting minimal biological activity. This guide presents quantitative data on the binding affinity and cellular effects of the active enantiomer, detailed experimental protocols for key assays, and visual representations of the underlying signaling pathways and experimental workflows. It also addresses conflicting reports regarding a potential PP2A-independent mechanism of cytotoxicity, offering a balanced perspective for researchers in the field.

Introduction

Protein Phosphatase 2A (PP2A) is a family of serine/threonine phosphatases that play a pivotal role in regulating a multitude of cellular processes, including cell cycle progression, signal transduction, and apoptosis. The PP2A holoenzyme is a heterotrimeric complex composed of a catalytic subunit (C), a scaffolding subunit (A), and a regulatory subunit (B). The B subunit is highly variable and dictates the substrate specificity of the holoenzyme. Dysregulation of PP2A activity is a common event in many human cancers, making it an attractive target for therapeutic intervention.^[1]

DT-061 is a novel, orally bioavailable small molecule that has been identified as a potent activator of PP2A.^{[1][2]} It belongs to a class of compounds known as Small Molecule Activators of PP2A (SMAPs). This guide focuses on the distinct cellular targets and mechanisms of action of the enantiomers of DT-061, providing a detailed resource for researchers and drug development professionals.

Cellular Target and Mechanism of Action

The primary cellular target of the active enantiomer of DT-061 is the PP2A-B56 α holoenzyme.^{[3][4]} DT-061 functions as a "molecular glue," binding to a unique pocket at the interface of the A, C, and B56 α subunits.^[3] This binding event stabilizes the heterotrimeric complex, enhancing its phosphatase activity towards specific substrates.^{[3][4]}

One of the most critical downstream effects of DT-061-mediated PP2A-B56 α activation is the dephosphorylation of the oncoprotein c-MYC at serine 62.^[5] This dephosphorylation event marks c-MYC for proteasomal degradation, leading to a reduction in its cellular levels and a subsequent suppression of MYC-driven tumorigenesis.^{[1][5]}

In contrast, the **(1S,2S,3R)-DT-061** enantiomer is largely inactive and serves as a valuable negative control in experimental settings. While direct comparative quantitative data is limited in the public domain, its designation as a negative control implies significantly reduced or no affinity for the PP2A-B56 α holoenzyme and a lack of downstream biological effects.

Conflicting Evidence: A PP2A-Independent Mechanism

It is important to note that some studies have reported PP2A-independent cytotoxic effects of DT-061. These studies suggest that at higher concentrations, DT-061 may disrupt the structure and function of the Golgi apparatus and endoplasmic reticulum (ER), leading to cellular stress

and toxicity.[2] This highlights the need for careful dose-response studies and further investigation to fully elucidate the complete mechanistic profile of DT-061 and its enantiomers.

Data Presentation

The following table summarizes the quantitative data available for the active enantiomer of DT-061.

Parameter	Method	Value	Target	Reference
Binding Affinity (KD)	Surface Plasmon Resonance (SPR)	Enhanced with DT-061	PP2A AC dimer to B56α	[3][4]
Binding Affinity (KD)	Fluorescence Polarization (FP)	Enhanced with DT-061	PP2A AC dimer to B56α	[3][4]
Cellular Potency (IC50)	Cell Viability Assay (H358 cells)	Dose-dependent inhibition	KRAS-mutant lung cancer cells	[6]
Cellular Potency (IC50)	Cell Viability Assay (H441 cells)	Dose-dependent inhibition	KRAS-mutant lung cancer cells	[6]

Note: Specific KD values for the interaction between the PP2A AC dimer and the B56α subunit in the presence and absence of DT-061 are presented graphically in the source literature but are not explicitly stated as numerical values in the provided search results. The data clearly indicates a significant enhancement of binding affinity in the presence of DT-061.

Experimental Protocols

Detailed methodologies for key experiments are provided below.

Surface Plasmon Resonance (SPR) for Binding Affinity

This protocol is a general guideline based on standard SPR procedures and information from the study by Leonard et al. (2020).

- Immobilization of Ligand:
 - Covalently immobilize purified recombinant PP2A B56 α subunit onto a CM5 sensor chip using standard amine coupling chemistry.
 - Activate the carboxymethylated dextran surface with a mixture of N-hydroxysuccinimide (NHS) and 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).
 - Inject the B56 α protein solution in an appropriate buffer (e.g., 10 mM sodium acetate, pH 4.5) to achieve the desired immobilization level.
 - Deactivate any remaining active esters with an injection of ethanolamine-HCl.
- Binding Analysis:
 - Prepare a dilution series of the analyte, the PP2A AC dimer, in a suitable running buffer (e.g., HBS-EP+).
 - In separate experiments, prepare the same dilution series of the AC dimer containing a constant concentration of the active DT-061 enantiomer or the inactive enantiomer.
 - Inject the analyte solutions over the immobilized B56 α surface at a constant flow rate.
 - Monitor the change in response units (RU) over time to measure association and dissociation.
 - Regenerate the sensor surface between injections using a low pH buffer (e.g., glycine-HCl, pH 2.0).
- Data Analysis:
 - Fit the sensorgram data to a suitable binding model (e.g., 1:1 Langmuir binding) to determine the association rate constant (k_a), dissociation rate constant (k_d), and the equilibrium dissociation constant (K_D).
 - Compare the K_D values obtained in the presence and absence of each DT-061 enantiomer to quantify the stabilizing effect.

Co-Immunoprecipitation (Co-IP) for Holoenzyme Stabilization

This protocol is based on the methodology described by Leonard et al. (2020) for assessing the stabilization of the PP2A-B56 α holoenzyme in cells.

- Cell Culture and Treatment:
 - Culture human cancer cells (e.g., H358 lung adenocarcinoma) in appropriate media.
 - Transfect cells with a vector expressing a tagged PP2A subunit (e.g., V5-tagged PP2A-A subunit) for efficient immunoprecipitation.
 - Treat the cells with either vehicle (DMSO), the active DT-061 enantiomer, or the inactive enantiomer at the desired concentration and for the specified duration.
- Cell Lysis:
 - Wash the cells with ice-cold PBS and lyse them in a non-denaturing lysis buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40) supplemented with protease and phosphatase inhibitors.
 - Incubate the lysates on ice and then clarify by centrifugation to remove cellular debris.
- Immunoprecipitation:
 - Incubate the clarified cell lysates with an anti-V5 antibody conjugated to agarose or magnetic beads overnight at 4°C with gentle rotation.
 - Wash the beads several times with lysis buffer to remove non-specific binding proteins.
- Western Blot Analysis:
 - Elute the immunoprecipitated proteins from the beads by boiling in SDS-PAGE sample buffer.
 - Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.

- Probe the membrane with primary antibodies specific for the PP2A-A (V5-tag), PP2A-C, and B56α subunits.
- Use appropriate secondary antibodies conjugated to HRP and detect the signal using an enhanced chemiluminescence (ECL) substrate.
- Quantify the band intensities to determine the relative amount of B56α co-immunoprecipitated with the A subunit in each treatment condition.

Western Blot for c-MYC Phosphorylation

This protocol allows for the detection of changes in the phosphorylation status of c-MYC at Serine 62 following treatment with DT-061 enantiomers.

- Sample Preparation:
 - Treat cancer cells expressing high levels of c-MYC with the active or inactive DT-061 enantiomer for various time points.
 - Lyse the cells in a lysis buffer containing phosphatase and protease inhibitors to preserve the phosphorylation state of proteins.
 - Determine the protein concentration of the lysates using a BCA or Bradford assay.
- SDS-PAGE and Western Blotting:
 - Separate equal amounts of protein from each sample by SDS-PAGE and transfer to a PVDF membrane.
 - Block the membrane with a suitable blocking buffer (e.g., 5% BSA in TBST) to prevent non-specific antibody binding.
 - Incubate the membrane with a primary antibody specific for c-MYC phosphorylated at Serine 62.
 - In a separate blot or after stripping, probe with an antibody for total c-MYC to normalize for protein levels.

- Use an appropriate loading control, such as GAPDH or β -actin, to ensure equal loading.
- Incubate with HRP-conjugated secondary antibodies and visualize the bands using an ECL substrate.
- Quantify the ratio of phosphorylated c-MYC to total c-MYC.

MTT Assay for Cellular Viability

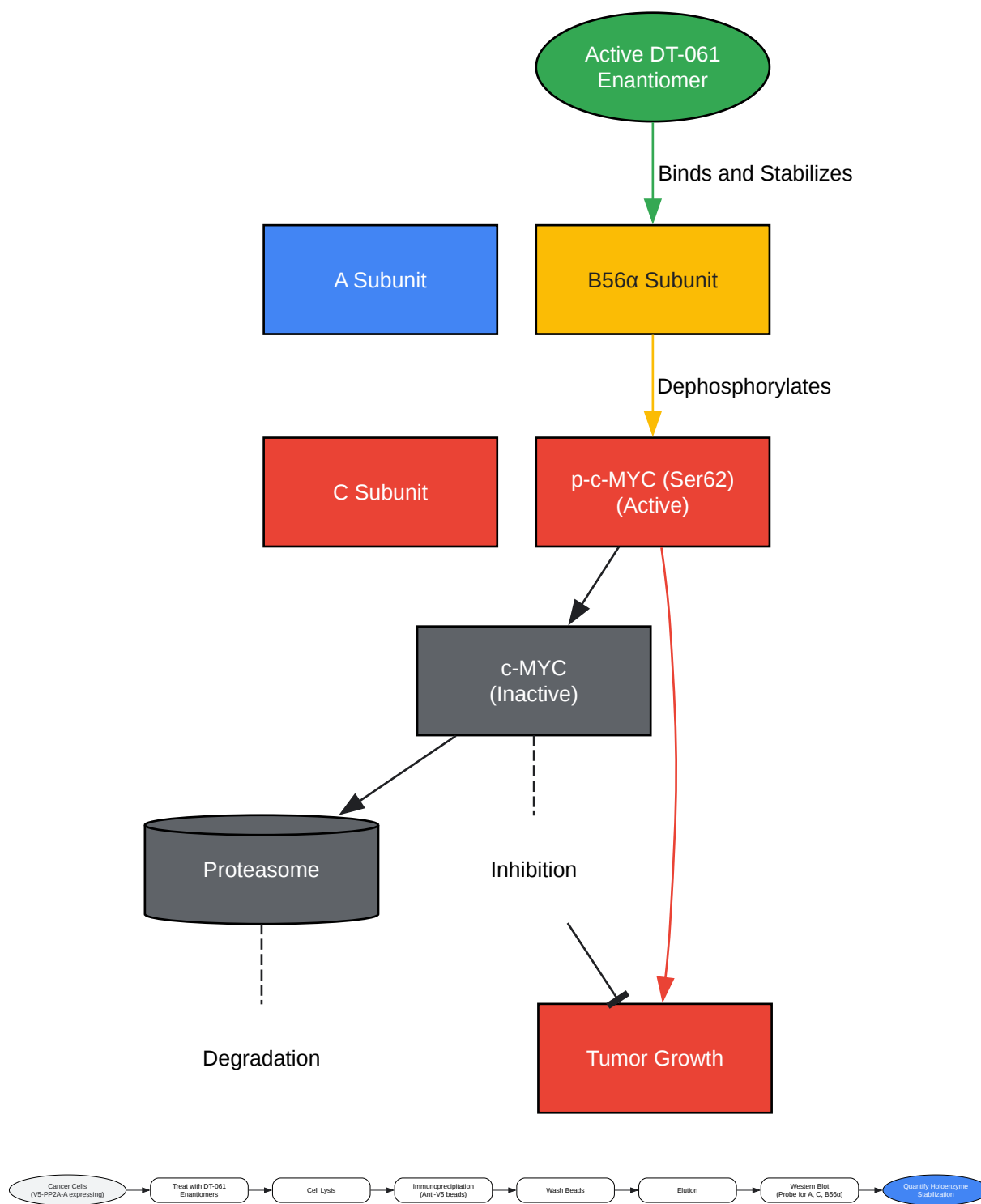
This colorimetric assay is used to assess the effect of DT-061 enantiomers on the metabolic activity and viability of cancer cells.

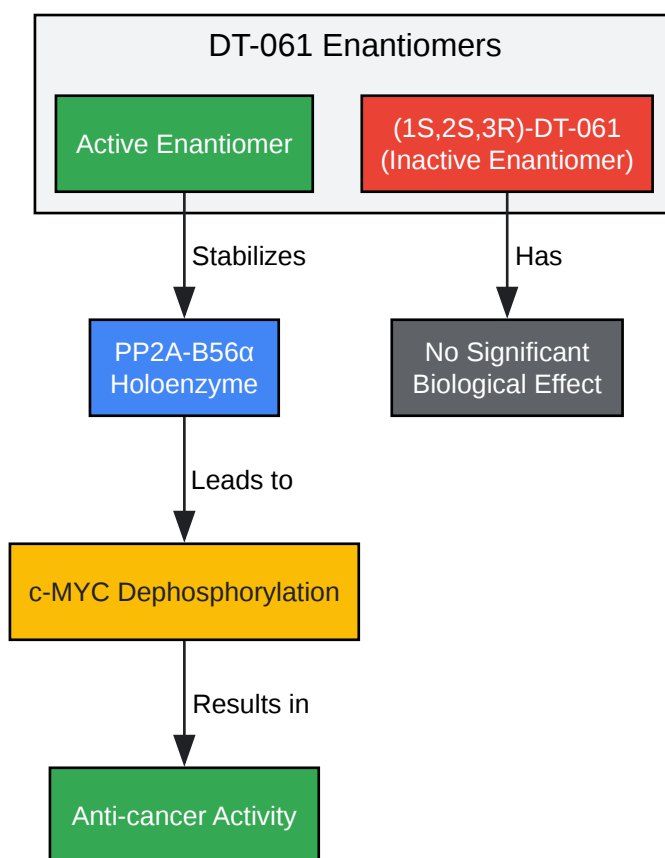
- Cell Seeding:
 - Seed cancer cells (e.g., H358 or H441) in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Compound Treatment:
 - Prepare a serial dilution of the active and inactive DT-061 enantiomers in culture medium.
 - Treat the cells with the compounds for a specified period (e.g., 72 hours). Include a vehicle control (DMSO).
- MTT Incubation:
 - Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours at 37°C. Metabolically active cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization and Absorbance Reading:
 - Add a solubilization solution (e.g., DMSO or a solution of SDS in HCl) to each well to dissolve the formazan crystals.
 - Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.

- Data Analysis:
 - Calculate the percentage of cell viability for each treatment condition relative to the vehicle control.
 - Plot the cell viability against the compound concentration and fit the data to a dose-response curve to determine the IC₅₀ value for each enantiomer.

Visualizations

Signaling Pathway of DT-061 Action





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